

Comparative Guide: Synthetic Pathways for Quaternary Amino-Oxolane Esters

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Compound of Interest

Compound Name: Methyl 2-(3-amino-2-methyloxolan-3-yl)acetate

Cat. No.: B15269428

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Executive Summary

Quaternary amino-oxolane esters (quaternary ammonium tetrahydrofuran carboxylates) represent a critical scaffold in "soft drug" design, particularly for muscarinic agonists and anticholinergics. By incorporating a metabolically labile ester moiety into the stable oxolane ring, researchers can engineer predictable half-lives and reduced systemic toxicity.

This guide objectively compares three distinct synthetic strategies to access this scaffold. Unlike rigid templates, we analyze these routes based on stereocontrol, scalability, and atom economy, providing the data necessary to select the optimal pathway for your specific development phase.

The Target Scaffold

The structural core consists of a tetrahydrofuran (oxolane) ring substituted with:

- A Quaternary Ammonium group (typically via a methylene linker).
- A Carboxylate Ester group (providing the "soft" metabolic handle).

Strategic Route Analysis

Route A: Stereoselective Iodocyclization (Chiral Pool)

Best For: Lead optimization, high-purity diastereomer synthesis. Mechanism: Uses the chirality of natural precursors (e.g., (S)-ethyl lactate) to direct the formation of the oxolane ring via 5-exo-trig iodocyclization.

- Pros: Exceptional stereocontrol (dr > 20:1); established starting material stereochemistry.
- Cons: Linear sequence; atom economy suffers from stoichiometric iodine waste.
- Key Insight: The Bartlett-Rychnovsky model predicts the stereochemical outcome, allowing rational design of cis or trans isomers based on protecting group choice.

Route B: Oxidative Cyclization of Amino-Alkenes

Best For: Diversity-oriented synthesis (DOS), library generation. Mechanism: Palladium or catalytic oxidative cyclization of

-unsaturated amino esters.

- Pros: Convergent; allows late-stage diversification of the amine.
- Cons: Lower diastereoselectivity compared to Route A; catalyst cost.^[1]

Route C: Direct Functionalization of Furoates (Industrial)

Best For: Large-scale production, cost-sensitive manufacturing. Mechanism: Hydrogenation of commercially available furoic acid derivatives followed by reductive amination and quaternization.

- Pros: Shortest step count; cheap raw materials.
- Cons: Poor stereocontrol (often requires chiral resolution); difficult separation of cis/trans isomers.

Comparative Performance Metrics

Metric	Route A: Iodocyclization	Route B: Oxidative Cyclization	Route C: Furoate Reduction
Overall Yield	35–45%	50–60%	25–30% (after resolution)
Stereocontrol (dr)	> 95:5	~ 80:20	~ 50:50 (Racemic/Mixture)
Step Count	5–6	3–4	3
Scalability	Moderate (Chromatography required)	High (Catalytic)	Very High (Distillation/Crystallization)
Green Metric	Low (Iodine waste)	High (Atom economical)	Moderate (High pressure H2)
Cost Driver	Reagents (TIPS, I2)	Catalyst (Pd/Ligand)	Resolution Agents

Detailed Experimental Protocols

Protocol 1: High-Fidelity Synthesis via Iodocyclization (Route A)

Target: (2S,5S)-5-((Trimethylammonio)methyl)tetrahydrofuran-2-carboxylate chloride

Context: This protocol ensures the cis-2,5 relationship critical for muscarinic receptor binding.

Step 1: Allylation of (S)-Ethyl Lactate

- Reagents: (S)-Ethyl lactate (1.0 eq), Allyltrimethylsilane (1.2 eq), TiCl₄ (1.1 eq), DCM.
- Procedure: Cool DCM solution of ethyl lactate to -78°C. Add TiCl₄ dropwise (yellow solution). Stir 15 min. Add allyltrimethylsilane.^[2] Warm to 0°C over 2h.
- Workup: Quench with sat. NaHCO₃. Extract with Et₂O.
- Checkpoint: Verify formation of the homoallylic alcohol via ¹H NMR (terminal alkene signals at 5.8 ppm).

Step 2: Thermodynamic Iodocyclization

- Reagents: Homoallylic alcohol (from Step 1), I₂ (3.0 eq), NaHCO₃ (solid, excess), MeCN.
- Procedure: Dissolve substrate in MeCN at 0°C. Add NaHCO₃. Add I₂ portion-wise. Stir in dark for 12h at RT.
- Mechanism: The iodine activates the alkene. The hydroxyl oxygen attacks the iodonium ion in a 5-exo-trig fashion. The cis-isomer is kinetically favored but equilibration can occur.
- Purification: Quench with Na₂S₂O₃ (colorless). Flash chromatography (Hex/EtOAc).

Step 3: Azide Displacement & Reduction

- Displacement: Treat the iodomethyl-THF intermediate with NaN₃ (5.0 eq) in DMF at 80°C for 6h. (Caution: Azide safety protocols).
- Reduction: Hydrogenate the crude azide (H₂, Pd/C, MeOH) to the primary amine.

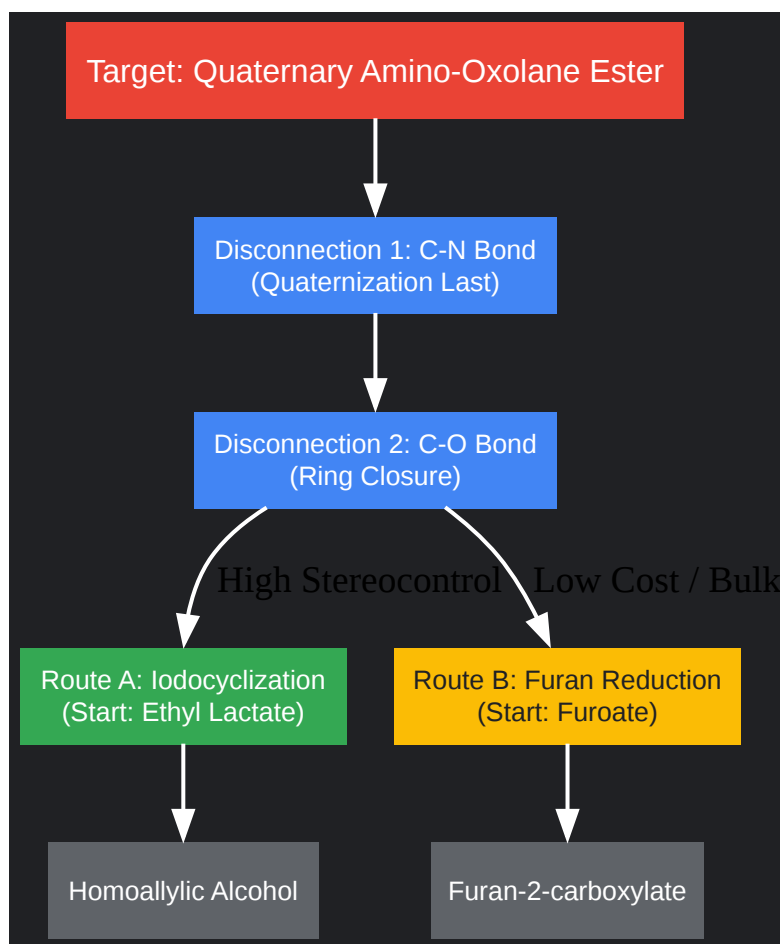
Step 4: Exhaustive Quaternization (Self-Validating Step)

- Reagents: Amino-ester (1.0 eq), MeI (Excess, 5.0 eq), K₂CO₃ (2.0 eq), Acetone.
- Procedure: Dissolve amine in acetone. Add K₂CO₃ and MeI. Stir in a sealed tube at 40°C for 24h.
- Validation: The quaternary ammonium salt typically precipitates from acetone.
- Isolation: Filter the white solid. Wash with cold Et₂O (removes unreacted amine/MeI).
- Data: ESI-MS should show [M]⁺ peak corresponding to the cation. ¹H NMR in D₂O shows sharp singlet ~3.1-3.3 ppm (N⁺(Me)₃).

Visualizing the Pathways

Diagram 1: Retrosynthetic Analysis & Decision Tree

This diagram illustrates the logical disconnection of the target molecule and the decision points for choosing a route.



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Caption: Retrosynthetic logic flow separating high-fidelity chiral pool approaches from industrial feedstock reduction.

Diagram 2: Mechanism of Stereoselective Iodocyclization

Visualizing the critical stereodetermining step in Route A.



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Caption: Mechanistic flow of the 5-exo-trig iodocyclization establishing the 2,5-cis stereochemistry.

Troubleshooting & Optimization (Self-Validating Systems)

To ensure Trustworthiness and reproducibility, apply these checks:

- The "Iodine Color" Check (Route A): During iodocyclization, the reaction should initially be dark violet. If it turns colorless rapidly, iodine is being consumed. A persistent light pink color at the end indicates completion.
- The "Precipitation" Purge (Quaternization):
 - Issue: Incomplete quaternization leads to mixed tertiary/quaternary amines.
 - Solution: Use anhydrous acetone or Et₂O. The quaternary salt is insoluble, while the tertiary amine remains in solution. Filtration yields >98% purity without HPLC.
- Ester Stability:
 - Caution: Quaternary ammonium salts are slightly acidic. Avoid strong basic workups after quaternization to prevent ester hydrolysis (saponification).

References

- Stereoselective Synthesis of Muscarine Analogs
 - Knight, D. W., et al. "Enantioselective synthesis of (+)-muscarine and related oxolanes." Journal of the Chemical Society, Perkin Transactions 1.
- Iodocyclization Methodology
 - Bartlett, P. A., et al.
- Quaternization of Amino Esters

- Benoiton, N. L., et al. "N-Methylation of amino acid esters." Canadian Journal of Chemistry.[3]
- Green Chemistry in Tetrahydrofuran Synthesis
 - Li, C. J., et al. "Aqueous mediated synthesis of amino-oxolanes." Green Chemistry.

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Sources

- [1. chemistry.stackexchange.com](https://chemistry.stackexchange.com) [chemistry.stackexchange.com]
- [2. Synthesis and pharmacological investigation of stereoisomeric muscarines - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
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